

Chemoenzymatic Synthesis of Substituted Piperidines: Application Notes and Protocols

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Compound of Interest

Compound Name: *Tert-butyl (piperidin-3-ylmethyl)carbamate*

Cat. No.: *B121463*

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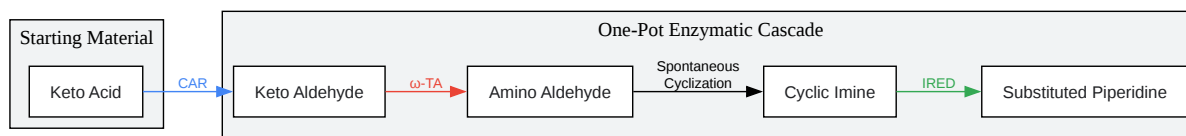
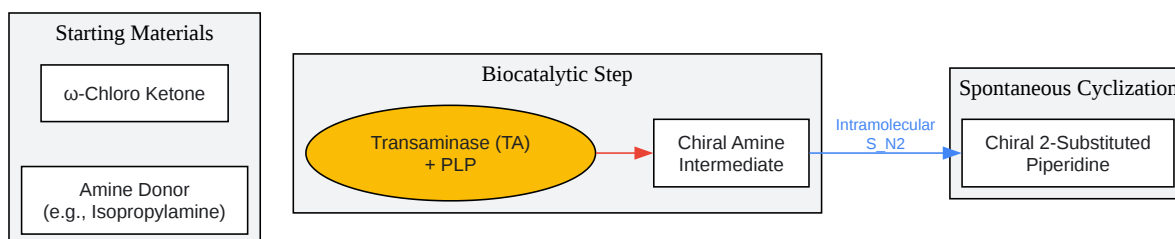
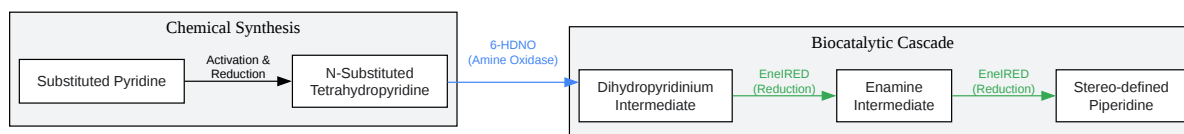
For Researchers, Scientists, and Drug Development Professionals

The piperidine scaffold is a privileged structural motif, frequently encountered in a vast array of pharmaceuticals and natural products. Its synthesis, particularly with precise stereochemical control, is a significant objective in medicinal and process chemistry. Chemoenzymatic synthesis has emerged as a powerful and sustainable approach, leveraging the high selectivity and efficiency of enzymes to construct complex chiral piperidine derivatives under mild reaction conditions. These application notes provide an overview of key chemoenzymatic strategies and detailed protocols for their implementation.

Application Note 1: One-Pot Amine Oxidase/Ene-Imine Reductase Cascade for Stereo-defined 3- and 3,4-Substituted Piperidines

This chemoenzymatic cascade offers a versatile and highly efficient method for the asymmetric dearomatization of activated pyridines to produce stereo-enriched 3- and 3,4-disubstituted piperidines. The key transformation involves a stereoselective one-pot reaction utilizing an amine oxidase and an ene-imine reductase to convert N-substituted tetrahydropyridines into the desired piperidine products.^{[1][2][3]} This strategy has been successfully applied to the synthesis of key intermediates for antipsychotic drugs like Preclamol and the ovarian cancer therapeutic, Niraparib.^{[1][2][3]}

Logical Workflow of the Amine Oxidase/Ene-Imine Reductase Cascade



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References

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